

# An In-depth Technical Guide to m-PEG17-NHS Ester

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## Compound of Interest

Compound Name: *m*-PEG17-NHS ester

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## Introduction

**m-PEG17-NHS ester** is a monodisperse polyethylene glycol (PEG) derivative that serves as a crucial tool in bioconjugation and drug delivery. This heterobifunctional linker consists of a methoxy-terminated PEG chain with 17 ethylene glycol units, providing excellent hydrophilicity and biocompatibility. The other end of the linker is functionalized with an N-hydroxysuccinimide (NHS) ester, which is highly reactive towards primary amines. This reactivity allows for the covalent attachment of the PEG chain to proteins, peptides, antibodies, and other biomolecules, a process known as PEGylation. This guide provides a comprehensive overview of **m-PEG17-NHS ester**, including its chemical properties, applications, and detailed experimental protocols.

## Chemical Properties and Specifications

**m-PEG17-NHS ester** is a well-defined compound with consistent properties, making it ideal for applications requiring high purity and batch-to-batch reproducibility.

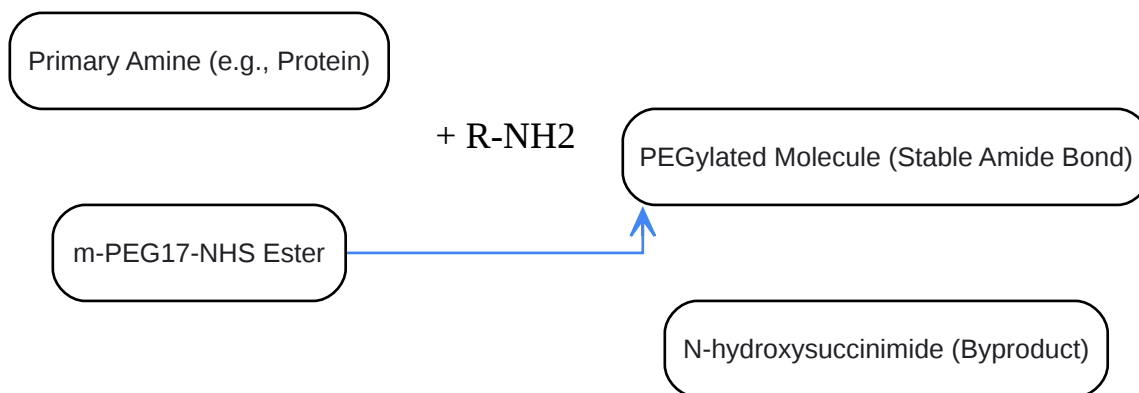
| Property           | Value                                       | Reference |
|--------------------|---------------------------------------------|-----------|
| Chemical Formula   | C40H75NO21                                  | [1][2]    |
| Molecular Weight   | 906.03 g/mol                                | [1][2]    |
| CAS Number         | 174569-25-6                                 |           |
| Purity             | Typically >95%                              | [2]       |
| Appearance         | White to off-white solid or viscous liquid  | [3]       |
| Solubility         | Soluble in water, DMSO, DMF, and chloroform | [3]       |
| Storage Conditions | -20°C, desiccated. Moisture-sensitive.      | [1][4]    |

## Reaction Mechanism and Kinetics

The primary application of **m-PEG17-NHS ester** is the modification of biomolecules through the reaction of its NHS ester group with primary amines (e.g., the side chain of lysine residues or the N-terminus of a protein).

### Reaction with Primary Amines

The NHS ester reacts with a primary amine via nucleophilic acyl substitution to form a stable and irreversible amide bond. The reaction releases N-hydroxysuccinimide (NHS) as a byproduct. This reaction is most efficient at a pH range of 7.2 to 8.5.[5]



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**Caption:** Reaction of **m-PEG17-NHS ester** with a primary amine.

## Hydrolysis and Stability

A competing reaction to amidation is the hydrolysis of the NHS ester, which yields an unreactive carboxylic acid. The rate of hydrolysis is dependent on pH and temperature. The half-life of NHS esters can be as short as 10 minutes at pH 8.6 and 4°C.[5] Therefore, it is crucial to perform conjugation reactions promptly after preparing the **m-PEG17-NHS ester** solution.

| pH  | Temperature (°C) | Half-life of NHS Ester Hydrolysis                                                  | Reference |
|-----|------------------|------------------------------------------------------------------------------------|-----------|
| 7.0 | 0                | 4-5 hours                                                                          | [5]       |
| 8.6 | 4                | 10 minutes                                                                         | [5]       |
| 5.5 | 37               | > 48 hours (for a related CPT-PEG conjugate)                                       | [6]       |
| 7.4 | 37               | Significant dissociation observed after 48 hours (for a related CPT-PEG conjugate) | [6]       |
| 9.0 | 37               | Highest dissociation observed after 48 hours (for a related CPT-PEG conjugate)     | [6]       |

## Applications in Research and Drug Development

The hydrophilic and flexible nature of the PEG chain, combined with the specific reactivity of the NHS ester, makes **m-PEG17-NHS ester** a versatile tool in various applications.

## PEGylation of Proteins and Peptides

PEGylation is a widely used strategy to improve the pharmacokinetic and pharmacodynamic properties of therapeutic proteins and peptides. The attachment of PEG chains can:

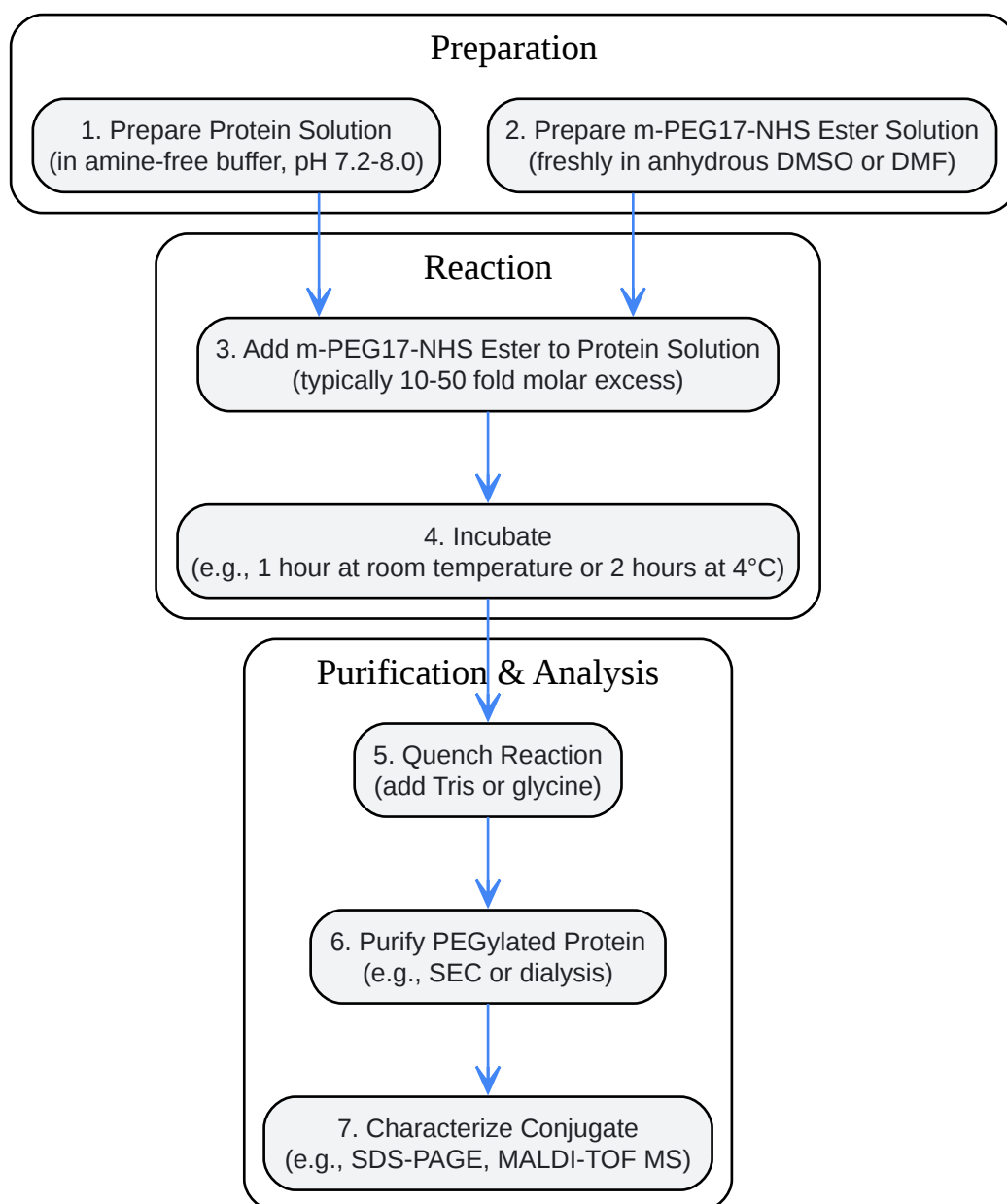
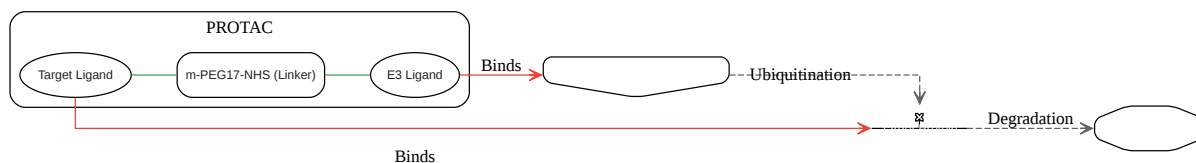
- Increase hydrodynamic size: This leads to reduced renal clearance and a longer circulation half-life.
- Shield from proteolysis: The PEG chain can sterically hinder the approach of proteolytic enzymes, increasing the protein's stability in vivo.
- Reduce immunogenicity: The PEG layer can mask antigenic epitopes on the protein surface, reducing the immune response.
- Enhance solubility: The hydrophilic PEG chain can improve the solubility of hydrophobic proteins.

## Linker in Antibody-Drug Conjugates (ADCs)

**m-PEG17-NHS ester** can be used as a component of the linker in ADCs. The PEG spacer can improve the solubility of the ADC and modulate the distance between the antibody and the cytotoxic payload.

## Development of PROTACs

Proteolysis-targeting chimeras (PROTACs) are bifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its ubiquitination and subsequent degradation by the proteasome. **m-PEG17-NHS ester** is a commonly used PEG-based linker in the synthesis of PROTACs.<sup>[2][7][8][9]</sup> The PEG linker connects the ligand that binds to the target protein and the ligand that binds to the E3 ligase.



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